

# Direct Red 26 CAS number and chemical formula

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## Compound of Interest

Compound Name: Direct Red 26

Cat. No.: B14148512

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## An In-depth Technical Guide to Direct Red 26

**Direct Red 26:** A Comprehensive Overview for Researchers and Drug Development Professionals

**Direct Red 26**, identified by the CAS number 3617-80-7, is a double azo dye known for its application in the paper, leather, and textile industries.[1][2] This technical guide provides a detailed summary of its chemical properties, experimental applications, and relevant procedural workflows, designed for researchers, scientists, and professionals in drug development who may encounter or utilize this compound in their work.

## Core Chemical and Physical Properties

**Direct Red 26** is a water-soluble red powder with the chemical formula  $C_{38}H_{25}N_6Na_3O_{13}S_3$  and a molecular weight of 938.81 g/mol.[2] It is also known by other names including C.I. 29190, Direct Red 8BSA, and Direct Fast Scarlet 8BSA.[1][2] A summary of its key properties is presented in the table below.

Property	Value	Reference
CAS Number	3617-80-7	
Chemical Formula	C38H25N6Na3O13S3	
Molecular Weight	938.81 g/mol	
Synonyms	C.I. 29190, Direct Red 8BSA, Direct Fast Scarlet 8BSA, Benzo Red 8B-V, Pyrazol Scarlet 8BS	
Appearance	Red powder	
Solubility	Water-soluble	
Chemical Class	Double Azo Dye	
Light Fastness (ISO)	2	
Soaping Fastness (ISO)	Fading: 2, Staining: 2	
Water Fastness (ISO)	Fading: 2, Staining: 2-3	
Acid Resistance (ISO)	4	
Alkali Resistance (ISO)	4	

## Experimental Protocols

While specific, detailed protocols for the use of **Direct Red 26** are not readily available in the public domain, the following sections provide generalized experimental procedures for the application of direct dyes to paper and leather substrates. These protocols are based on standard industry practices and can be adapted for use with **Direct Red 26**.

### General Protocol for Dyeing Paper with Direct Dyes

Direct dyes are commonly used in the paper industry for coloring various paper products. The following is a general laboratory-scale protocol for dyeing paper pulp.

Materials:

- Paper pulp (e.g., bleached or unbleached kraft pulp)
- **Direct Red 26**
- Deionized water
- Sodium chloride or sodium sulfate (optional, as an electrolyte to enhance exhaustion)
- Formic acid or alum (for pH adjustment and fixation)
- Beakers or other suitable containers
- Stirring rod
- Heating plate
- Buchner funnel and filter paper
- Drying oven

Procedure:

- Pulp Preparation: Prepare a dilute suspension of paper pulp in deionized water (e.g., 1-3% consistency).
- Dye Solution Preparation: Prepare a stock solution of **Direct Red 26** in warm deionized water. The concentration will depend on the desired shade.
- Dyeing:
  - Heat the pulp suspension to a temperature between 40-60°C.
  - Add the required amount of the **Direct Red 26** stock solution to the pulp suspension while stirring continuously.
  - If using, add an electrolyte like sodium chloride or sodium sulfate to the dye bath to improve dye uptake.

- Continue to stir the mixture for 15-30 minutes to ensure even dye distribution and penetration into the fibers.
- Fixation:
  - Adjust the pH of the dye bath to 4.5-5.5 using formic acid or alum. This step helps in the fixation of the dye to the cellulose fibers.
  - Continue stirring for an additional 10-15 minutes.
- Sheet Formation and Drying:
  - Form a paper sheet from the dyed pulp using a Buchner funnel or a laboratory handsheet former.
  - Press the sheet to remove excess water.
  - Dry the sheet in an oven at a controlled temperature (e.g., 90-105°C).

## General Protocol for Dyeing Leather with Direct Dyes

Direct dyes are also utilized for coloring leather, offering good leveling properties. The following is a generalized protocol for dyeing chrome-tanned leather.

Materials:

- Chrome-tanned leather (wet blue or crust)
- **Direct Red 26**
- Water
- Ammonia or sodium bicarbonate (for neutralization)
- Formic acid (for fixation)
- Fatliquor (optional, for softening)
- Dyeing drum or suitable container

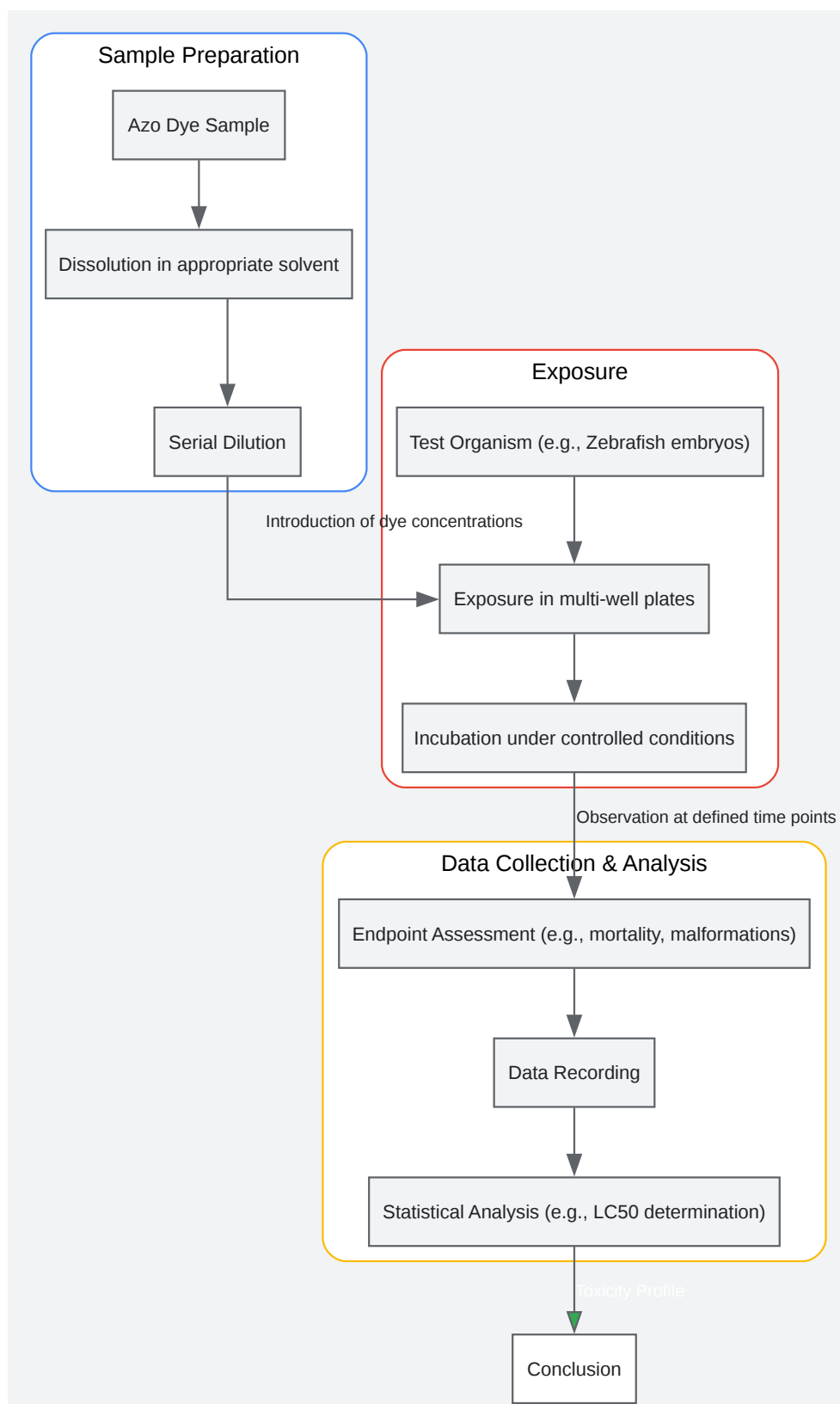
- Gloves and protective eyewear

Procedure:

- Leather Preparation:
  - The leather should be properly neutralized to a pH of 5.0-6.0 using a weak alkali like sodium bicarbonate or ammonia. This ensures even dye penetration.
  - Wash the leather thoroughly with water.
- Dyeing:
  - Prepare a dye bath with water at approximately 50-60°C.
  - Dissolve the required amount of **Direct Red 26** in hot water and add it to the dye bath.
  - Place the leather in the dyeing drum with the dye bath and run for 30-60 minutes to ensure complete penetration of the dye.
- Fixation:
  - Gradually add formic acid to the dye bath to lower the pH to around 3.5-4.0. This step fixes the dye to the leather.
  - Continue to run the drum for another 20-30 minutes.
- Rinsing and Fatliquoring:
  - Drain the dye bath and rinse the leather thoroughly with water until the water runs clear.
  - Optionally, a fatliquoring step can be performed to soften the leather.
- Drying:
  - The dyed leather is then dried using appropriate methods such as air-drying, toggling, or vacuum drying.

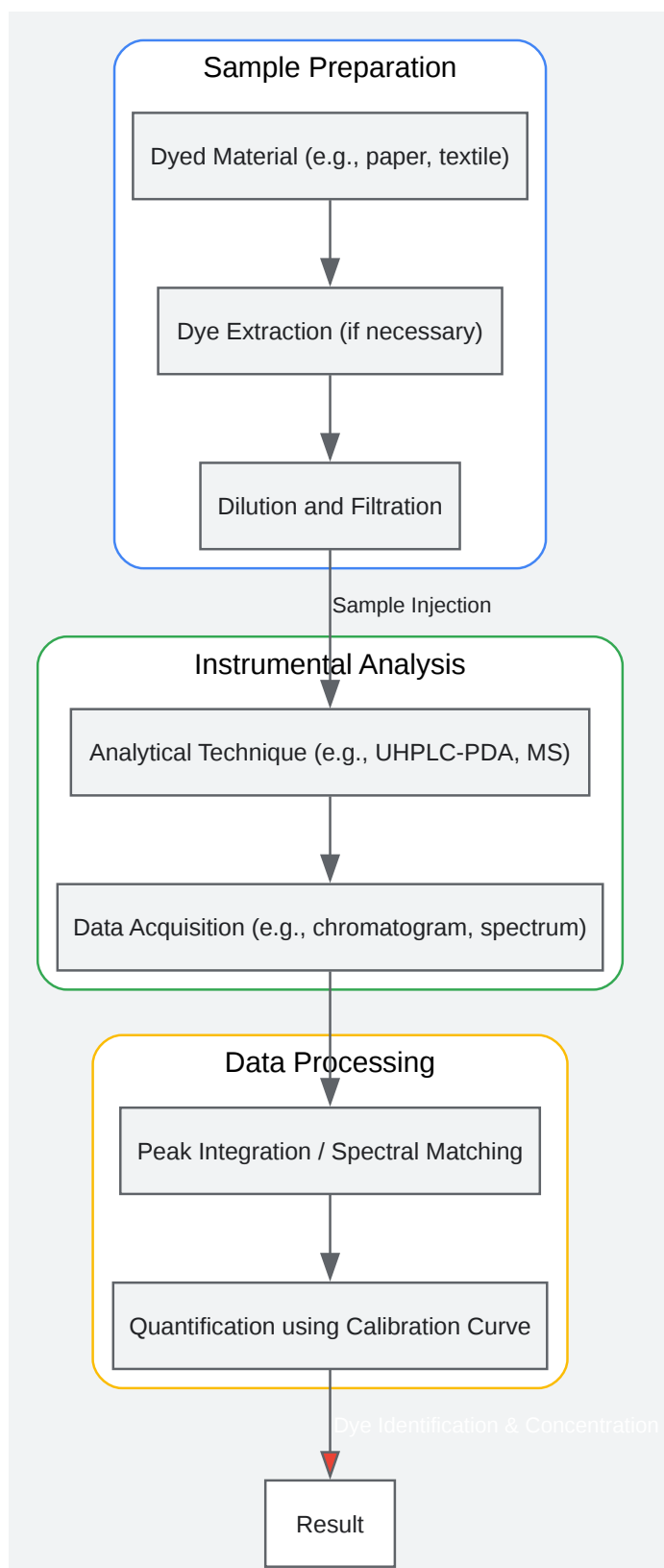
## Mandatory Visualizations

The following diagrams illustrate generalized workflows relevant to the study and application of azo dyes like **Direct Red 26**.



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Generalized workflow for toxicity assessment of an azo dye.



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Generalized analytical workflow for dye identification and quantification.



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## References

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